

Personal protective equipment for handling N-Benzyl-2-phenylethanamine

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Compound of Interest

Compound Name: *N-Benzyl-2-phenylethanamine*

Cat. No.: B1204403

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Essential Safety and Handling Guide for N-Benzyl-2-phenylethanamine

This guide provides immediate, essential safety and logistical information for handling **N-Benzyl-2-phenylethanamine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Profile: **N-Benzyl-2-phenylethanamine** is an aromatic amine.^{[1][2][3]} It is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation.^{[1][4][5][6]} It may also cause respiratory irritation.^{[2][4]}

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended equipment.

PPE Category	Specific Recommendations	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield worn over safety glasses. [6] [7]	Protects against splashes that can cause serious eye irritation. [5] [6]
Hand Protection	Chemical-resistant gloves (e.g., PVC, nitrile). [4] Thicker gloves (≥ 3 mm) are recommended if there is a risk of abrasion or puncture. [4]	Prevents skin contact which can cause irritation. [5] [6]
Body Protection	Laboratory coat, overalls, and a PVC apron. [4]	Protects skin and personal clothing from contamination.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. [4] [7] If ventilation is inadequate or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a filter for ammonia and organic ammonia derivatives (Type K, Green). [7] [8]	Minimizes inhalation of vapors which may cause respiratory irritation. [4]

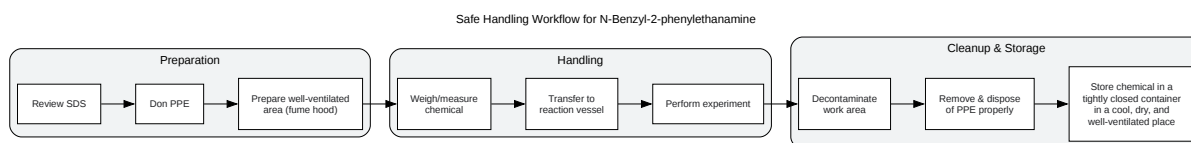
Emergency First Aid Procedures

Immediate and appropriate first aid is critical in case of accidental exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air and keep them comfortable for breathing.[4][5][6][8] If the person is not breathing, give artificial respiration.[6][8] Seek immediate medical attention.[6][8]
Skin Contact	Immediately remove all contaminated clothing.[6][8] Flush skin with plenty of running water and soap for at least 15 minutes.[4][6] Seek medical attention if skin irritation occurs or persists.[4][5]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][6][8] Remove contact lenses if present and easy to do.[4][5][8] Continue rinsing. Seek immediate medical attention.[4][6][8]
Ingestion	Do NOT induce vomiting.[6][8] Rinse mouth with water.[4][5][6][8] Call a poison control center or doctor immediately.[4][6][8]

Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **N-Benzyl-2-phenylethylamine** is crucial for safety and experimental integrity.



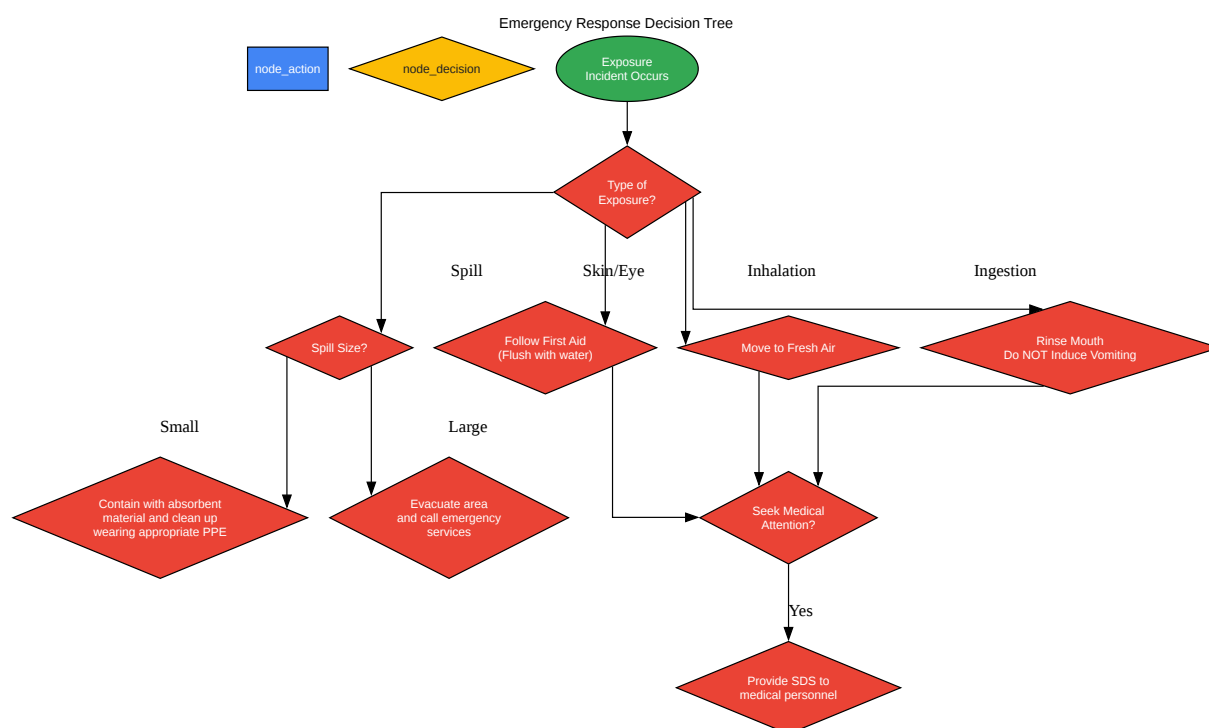
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Caption: Safe Handling Workflow Diagram

Disposal Plan

Proper disposal of **N-Benzyl-2-phenylethanamine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- **Waste Classification:** This material should be disposed of as hazardous waste.
- **Disposal Method:** Entrust disposal to a licensed waste disposal company.^[5] Dispose of contents and container to an authorized hazardous or special waste collection point in accordance with local, regional, and national regulations.^{[4][5][8]}
- **Container Disposal:** Before disposing of the container, ensure it is completely empty.^[5] Containers should be triple rinsed and disposed of as hazardous waste.
- **Spill Cleanup:** In the event of a spill, contain the spillage with sand, earth, or vermiculite.^[4] Collect the absorbed material into labeled containers for disposal.^[4] Wash the area and prevent runoff into drains.^[4]



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Caption: Emergency Response Flowchart

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References

- 1. Page loading... [wap.guidechem.com]
- 2. N-Benzylphenethylamine | C₁₅H₁₇N | CID 65055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-BENZYL-2-PHENYLETHYLAMINE | 3647-71-0 [chemicalbook.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 5. tcichemicals.com [tcichemicals.com]
- 6. aksci.com [aksci.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
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